

Application Notes and Protocols: Quantification of Acyl-CoA Esters by LC-MS/MS

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Compound of Interest

Compound Name: *trans*-11-methyldodec-2-enoyl-CoA

Cat. No.: B15546050

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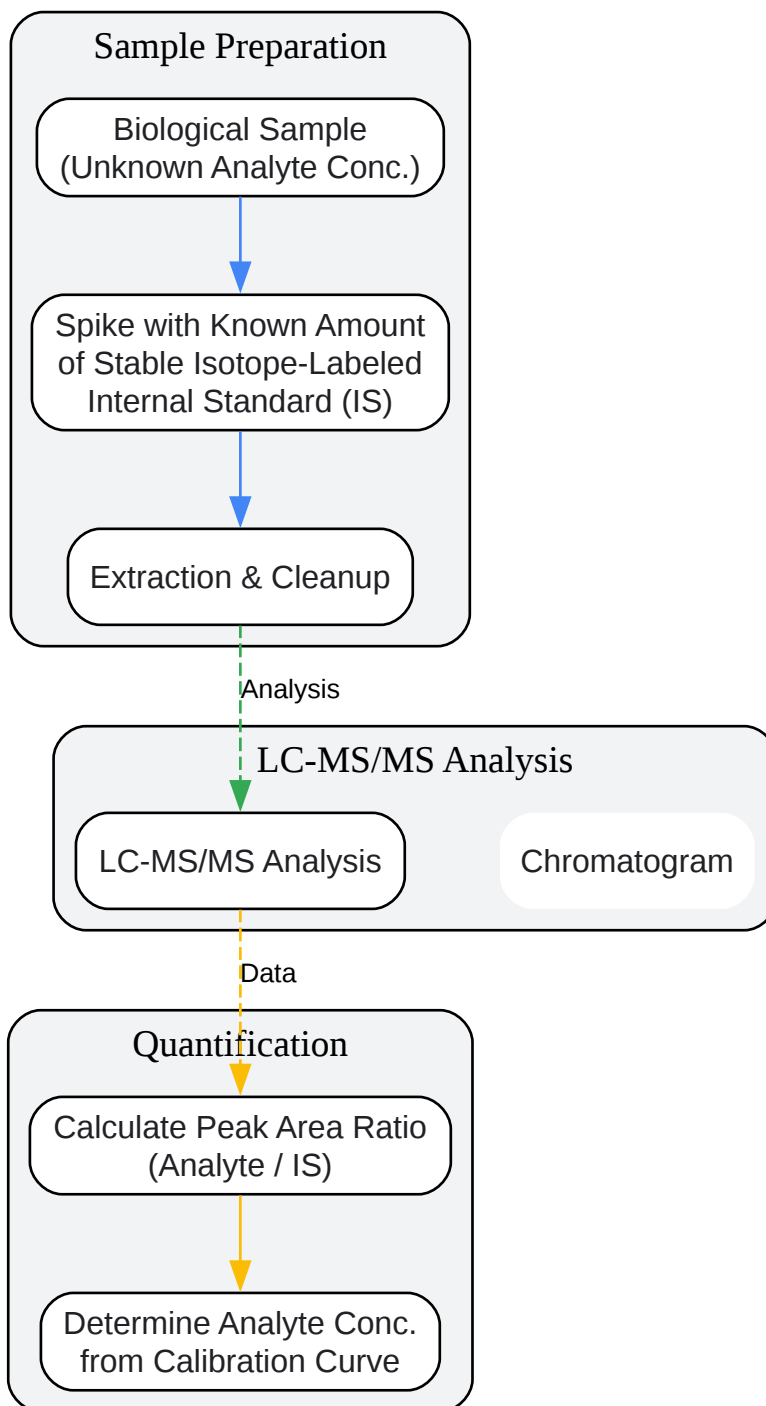
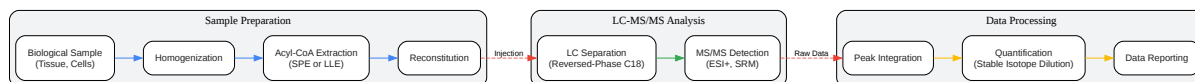
For Researchers, Scientists, and Drug Development Professionals

Introduction

Acyl-Coenzyme A (acyl-CoA) esters are central intermediates in numerous metabolic pathways, including fatty acid metabolism, the tricarboxylic acid (TCA) cycle, and amino acid degradation. They serve as activated forms of carboxylic acids, making them crucial for a wide range of biochemical reactions. The accurate quantification of acyl-CoA levels is essential for understanding cellular metabolism, investigating metabolic diseases, and for drug development targeting metabolic pathways. Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for the sensitive and specific quantification of acyl-CoAs due to its high selectivity and ability to perform stable isotope dilution analysis.^{[1][2][3]} This document provides a detailed protocol for the quantification of acyl-CoA esters in biological samples using LC-MS/MS.

Experimental Workflow Overview

The overall experimental workflow for the quantification of acyl-CoA esters involves several key steps, from sample preparation to data analysis. The following diagram provides a high-level overview of the process.



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References

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- 3. LC-quadrupole/Orbitrap high resolution mass spectrometry enables stable isotope resolved simultaneous quantification and ¹³C-isotopic labeling of acyl-Coenzyme A thioesters - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: Quantification of Acyl-CoA Esters by LC-MS/MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15546050#lc-ms-ms-protocol-for-quantification-of-acyl-coa-esters]

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